

Neodymium hydroxide solubility in different solvents

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Compound of Interest

Compound Name: Neodymium hydroxide

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An In-depth Technical Guide to the Solubility of Neodymium Hydroxide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **neodymium hydroxide** ($\text{Nd}(\text{OH})_3$), a compound of significant interest in materials science, catalysis, and other advanced applications. Understanding its solubility characteristics across various solvents and conditions is critical for its synthesis, application, and environmental fate. This document compiles quantitative data, details experimental methodologies, and visualizes key relationships to support research and development efforts.

Executive Summary

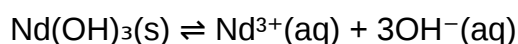
Neodymium hydroxide ($\text{Nd}(\text{OH})_3$) is a pale violet or pink powder that is well-recognized for its very low solubility in water and its high solubility in acidic solutions.^{[1][2][3][4][5]} Its solubility is governed by several factors, including pH, temperature, ionic strength, and the presence of complexing agents. The dissolution in acids involves the reaction of the hydroxide ions with H^+ to form water, driving the equilibrium towards the formation of the soluble Nd^{3+} ion. In neutral or alkaline aqueous solutions, the Nd^{3+} ion readily hydrolyzes and precipitates as **neodymium hydroxide**.^[6] This guide synthesizes available data to provide a detailed picture of these solubility behaviors.

Quantitative Solubility Data

The solubility of **neodymium hydroxide** is most commonly quantified by its solubility product constant (K_{sp}), which represents the equilibrium between the solid compound and its constituent ions in a solution.

Solubility in Aqueous Solutions

Neodymium hydroxide is classified as insoluble in water.^{[1][7][8]} The equilibrium for its dissolution in water is:



The solubility product constant (K_{sp}) for this equilibrium has been reported with some variation.

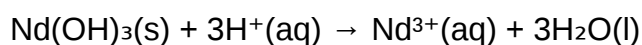
Table 1: Solubility Product (K_{sp}) of **Neodymium Hydroxide** at 25°C

Parameter	Value	Corresponding K _{sp}	Source
pK _{sp}	21.49	3.24×10^{-22}	^[9]
pK _{sp} ⁰	22.3 ± 0.7	5.01×10^{-23}	^[10]

In studies conducted at high pH (10-13) in a 0.010 molal NaCl solution at room temperature, the concentration of neodymium in solution was found to approach an average value of 2.0×10^{-7} mol/L, with no significant dependence on pH within this range.^[11]

Solubility in Acids

Neodymium hydroxide is readily soluble in mineral acids.^{[2][3][4][5]} The reaction with an acid (e.g., HCl) proceeds as follows:



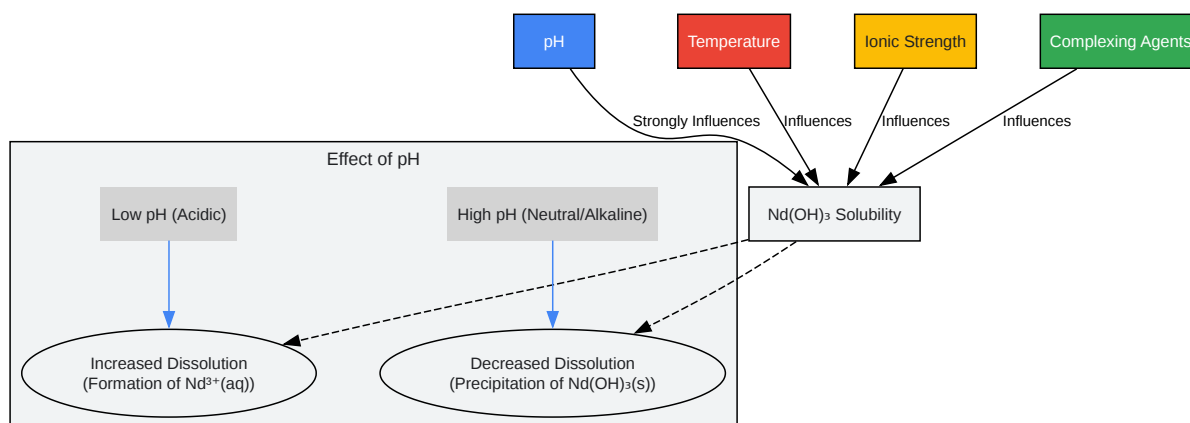
This reaction effectively removes hydroxide ions from the solution, shifting the dissolution equilibrium to the right and leading to the dissolution of the solid. In neutral or near-neutral solutions, the Nd³⁺ ion will hydrolyze, leading to the precipitation of **neodymium hydroxides**.^[6]

Solubility in Organic Solvents

Data on the solubility of **neodymium hydroxide** in organic solvents is limited. One source notes its solubility in hot organic solvents, though specifics are not provided.[3] The dissolution behavior of related neodymium compounds, such as neodymium oxide, has been studied in inorganic acids containing ethylene glycol, which was found to enhance the selective dissolution of Nd_2O_3 over other metal oxides.[12]

Factors Influencing Solubility

The solubility of **neodymium hydroxide** is not a static property but is influenced by a variety of physicochemical parameters.



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Caption: Factors influencing **neodymium hydroxide** solubility.

Experimental Protocols

Accurate determination of solubility requires robust experimental procedures. The following sections detail methodologies for the synthesis of **neodymium hydroxide** and the subsequent measurement of its solubility.

Synthesis of Crystalline Neodymium Hydroxide

A common method for preparing highly crystalline $\text{Nd}(\text{OH})_3$ for solubility studies involves the hydrothermal treatment of neodymium oxide.^{[11][13]}

Objective: To synthesize a pure, crystalline $\text{Nd}(\text{OH})_3$ solid phase suitable for solubility experiments.

Materials:

- Neodymium(III) oxide (Nd_2O_3) powder (e.g., Alpha Aesar)
- De-aerated deionized water
- Parr® reaction vessels

Procedure:

- Weigh approximately 1 gram of Nd_2O_3 powder and place it into a Parr® reaction vessel.
- Add 6.67 grams of de-aerated deionized water to the vessel.
- Seal the Parr® vessel securely.
- Place the vessel in a furnace and heat to 200 °C for 14 days to facilitate the reaction: $\text{Nd}_2\text{O}_3 + 3\text{H}_2\text{O} \rightarrow 2\text{Nd}(\text{OH})_3$.
- After 14 days, remove the vessel from the furnace and allow it to cool to room temperature.
- Open the vessel in a controlled atmosphere glove box to prevent reaction with atmospheric CO_2 .
- Dry the resulting $\text{Nd}(\text{OH})_3$ powder for approximately 3 weeks in the controlled atmosphere.
- Characterize the final product using X-ray diffraction (XRD) to confirm the crystalline phase and scanning electron microscopy (SEM) to observe crystal morphology.^[11]

Aqueous Solubility Determination (Long-Term Equilibration)

This protocol describes a method for determining the solubility of $\text{Nd}(\text{OH})_3$ in aqueous solutions at a constant temperature over an extended period to ensure equilibrium is reached.^[11]

Objective: To measure the equilibrium concentration of neodymium in solution at various pH values.

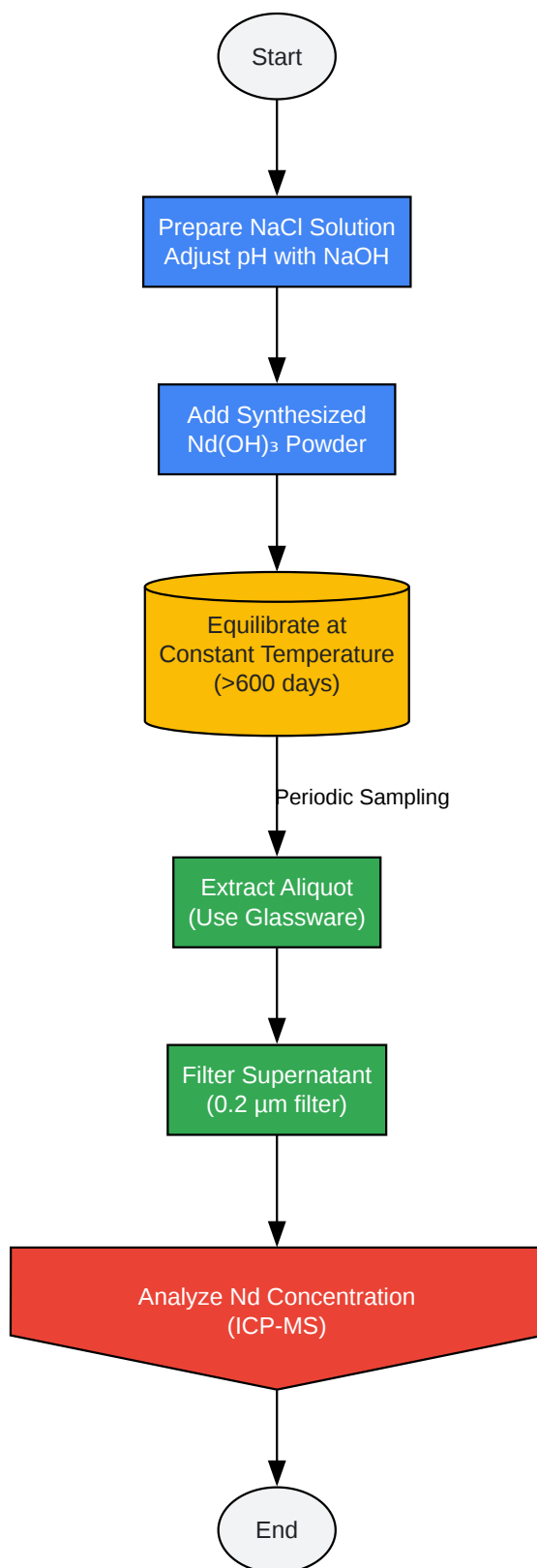
Materials:

- Synthesized, crystalline $\text{Nd}(\text{OH})_3$ powder
- De-aerated 0.010 molal NaCl solution
- High-purity 2.0 M NaOH solution
- 120 mL polypropylene bottles (or borosilicate glassware to prevent sorption)
- Syringe filters (0.2 μm)
- Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) for Nd concentration analysis
- pH meter and electrodes

Procedure:

- Prepare a series of 100 mL solutions of 0.010 molal NaCl in polypropylene bottles.
- Adjust the pH of each solution to the desired value (e.g., 10, 11, 12, 13) using the 2.0 M NaOH solution.
- Add approximately 0.25 g of the synthesized $\text{Nd}(\text{OH})_3$ powder to each bottle.
- Seal the bottles and place them in a constant temperature environment (e.g., room temperature, $\sim 25^\circ\text{C}$).

- Allow the suspensions to equilibrate for an extended period (e.g., >600 days), with periodic agitation.
- Sample the solutions periodically (e.g., every 4 months). To sample, carefully extract a 5 mL aliquot of the supernatant. Note: Use of glassware for sample processing is recommended as studies have shown Nd can sorb strongly onto laboratory plastics.[\[11\]](#)
- Immediately filter the aliquot through a 0.2 μm membrane to remove any suspended solid particles.
- Acidify the filtered sample and dilute as necessary for analysis.
- Determine the concentration of neodymium in the diluted sample using ICP-MS, calibrating with known standards. An internal standard (e.g., ^{115}In) should be used to ensure accuracy.[\[11\]](#)
- Measure the final pH of the solution at the time of sampling.



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Caption: Experimental workflow for solubility determination.

Conclusion

The solubility of **neodymium hydroxide** is fundamentally characterized by its insolubility in water and high solubility in acids. Quantitative data, primarily expressed through the solubility product constant (K_{sp}), confirms its low aqueous solubility. The provided experimental protocols offer standardized methods for both the synthesis of high-purity $\text{Nd}(\text{OH})_3$ and the rigorous determination of its solubility under controlled conditions. For professionals in materials science and drug development, a thorough understanding of these solubility characteristics is essential for controlling precipitation, designing synthetic routes, and developing novel applications for this important rare earth compound.

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